

Chemical safety of 4-(2-Pyridyl)-2-Methyl-3-Butyn-2-ol

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Compound of Interest

Compound Name: 4-(2-Pyridyl)-2-Methyl-3-Butyn-2-ol

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An In-depth Technical Guide to the Chemical Safety of **4-(2-Pyridyl)-2-Methyl-3-Butyn-2-ol**

This guide provides a comprehensive chemical safety framework for **4-(2-Pyridyl)-2-Methyl-3-Butyn-2-ol** (CAS 29767-97-3). As specific toxicological data for this compound is limited in publicly accessible literature, this document establishes a presumptive risk assessment. This assessment is based on a structural analysis of its constituent moieties—the pyridine ring and the propargyl alcohol group—and draws upon extensive data available for the structural analog, 2-Methyl-3-butyn-2-ol. This approach enables researchers, scientists, and drug development professionals to implement robust safety protocols grounded in established chemical principles.

Compound Overview and Physicochemical Profile

4-(2-Pyridyl)-2-Methyl-3-Butyn-2-ol is a heterocyclic compound with the molecular formula $C_{10}H_{11}NO$ and a molecular weight of 161.20^[1]. While its primary applications are in research and development, particularly as a synthetic intermediate, its structural features suggest a profile that requires careful handling.^[2]

A critical first step in any safety assessment is to understand the compound's physical and chemical properties, as these dictate its environmental fate, potential for exposure, and appropriate handling procedures.

Table 1: Physicochemical and Safety Data Summary

Property	4-(2-Pyridyl)-2-Methyl-3-Butyn-2-ol	2-Methyl-3-butyn-2-ol (Structural Analog)
CAS Number	29767-97-3[3]	115-19-5[4]
Molecular Formula	C ₁₀ H ₁₁ NO[1]	C ₅ H ₈ O[5]
Molecular Weight	161.20 g/mol [1]	84.12 g/mol [5]
Physical State	Presumed Liquid	Liquid[5][6]
Boiling Point	Data not available	104-105 °C[5]
Flash Point	Data not available	13 °C (55.4 °F) - Highly Flammable[7]
Water Solubility	Data not available	Miscible[8][9]
logP	Data not available	0.318[8]
Acute Oral Toxicity	Data not available	Harmful if swallowed (LD50 Rat: 1950 mg/kg)[4]
Eye Irritation	Presumed severe irritant	Causes serious eye damage[10]

| Skin Irritation | Presumed irritant | Causes skin irritation[10] |

Structural Hazard Analysis: A Predictive Approach

In the absence of direct toxicological data, a hazard assessment can be constructed by analyzing the toxicological profiles of the molecule's core components.

The Pyridine Moiety

The 2-substituted pyridine ring is a common feature in many pharmaceuticals and industrial chemicals. Pyridine itself is a well-characterized substance with known hazards, including:

- **Hepatotoxicity and Nephrotoxicity:** Chronic exposure to pyridine derivatives can lead to damage to the liver and kidneys.
- **Neurotoxicity:** Pyridine can affect the central nervous system.

- Irritation: It is a known irritant to the skin, eyes, and respiratory tract.

The Propargyl Alcohol Moiety (2-Methyl-3-butyn-2-ol Analog)

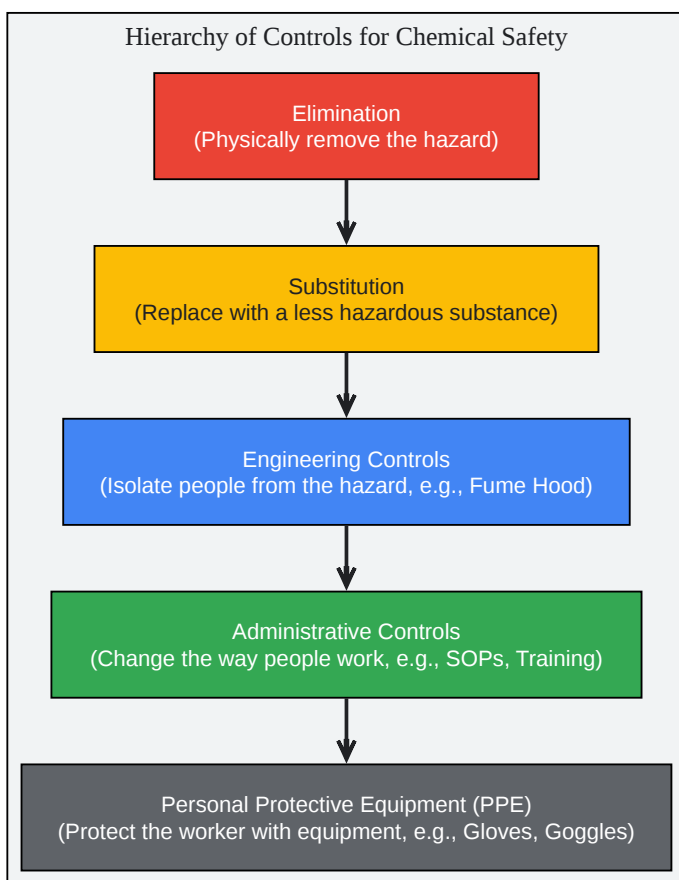
The rest of the molecule is structurally analogous to 2-Methyl-3-butyn-2-ol, for which extensive safety data exists. This analog is classified as a highly flammable liquid that is harmful if swallowed and causes serious eye damage.^{[4][10]} Key hazards associated with this moiety include:

- Flammability: With a flash point of 13 °C, vapors can form explosive mixtures with air and may travel to an ignition source and flash back.^{[4][6][7]}
- Acute Toxicity: The compound is harmful if ingested.^{[6][10]}
- Severe Eye Damage: It poses a significant risk of serious, potentially irreversible, damage to the eyes upon contact.^{[6][10]}
- Central Nervous System Effects: Inhalation of high vapor concentrations may lead to narcotic effects, including headache, dizziness, and nausea.^[4]

Conclusion of Hazard Analysis: Based on this composite analysis, **4-(2-Pyridyl)-2-Methyl-3-Butyn-2-ol** should be presumptively treated as a flammable liquid that is harmful if swallowed, a severe eye irritant, a potential skin and respiratory irritant, and may carry risks of central nervous system, liver, and kidney effects with prolonged or significant exposure.

Risk Assessment and Control Framework

A systematic approach to managing risk is essential when working with under-characterized substances. The hierarchy of controls provides a robust framework for ensuring laboratory safety.



Hierarchy of Controls for Chemical Safety.

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Caption: Hierarchy of Controls for Chemical Safety.

Engineering Controls

The primary method for controlling exposure should be through engineering solutions.

- **Chemical Fume Hood:** All handling of **4-(2-Pyridyl)-2-Methyl-3-Butyn-2-ol**, including weighing, transferring, and solution preparation, must be conducted inside a certified chemical fume hood to prevent inhalation of vapors.[\[6\]](#)
- **Ventilation:** The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.
- **Explosion-Proof Equipment:** Due to the high flammability risk inherited from its analog, all electrical equipment (stir plates, vacuum pumps, lighting) used in the immediate vicinity should be explosion-proof or intrinsically safe.[\[6\]](#)[\[7\]](#)

Administrative Controls

- **Standard Operating Procedures (SOPs):** Develop and implement detailed SOPs for all procedures involving this compound. The SOP should cover storage, handling, emergency procedures, and waste disposal.
- **Access Control:** Designate specific areas within the lab for working with this compound and restrict access to trained personnel only.
- **Hygiene Practices:** Always wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[11\]](#)

Personal Protective Equipment (PPE)

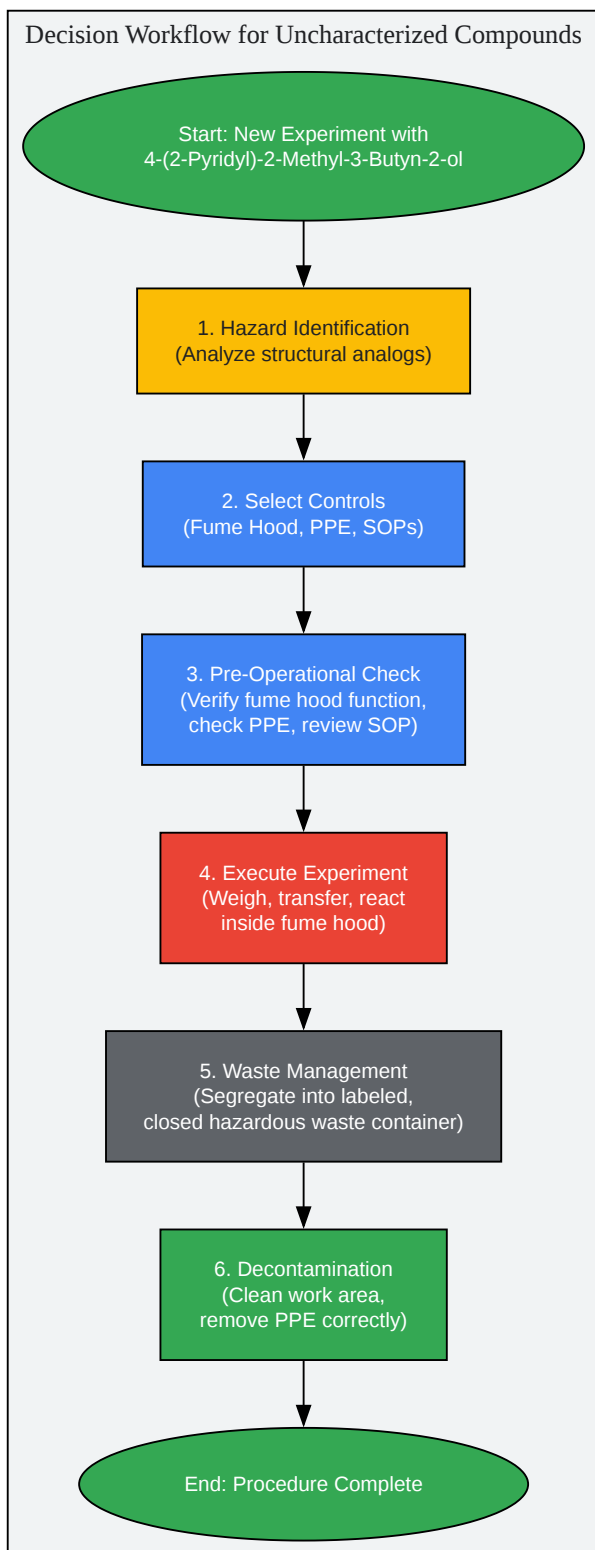
PPE is the last line of defense and must be selected based on the predicted hazards.

- **Eye and Face Protection:** Wear chemical safety goggles that conform to EU Standard EN166 or OSHA 29 CFR 1910.133.[\[6\]](#) A face shield should be worn in addition to goggles when there is a splash hazard.
- **Skin Protection:** Wear a flame-resistant lab coat and appropriate protective gloves (e.g., nitrile rubber) to prevent skin contact.[\[6\]](#)[\[7\]](#) Always inspect gloves before use and change them immediately if contamination is suspected.
- **Respiratory Protection:** Respiratory protection is generally not required if work is performed within a properly functioning chemical fume hood. For emergencies or situations where fume

hood use is not feasible, a NIOSH/MSHA-approved respirator with an appropriate organic vapor cartridge should be used.^[6]

Experimental Protocol: Safe Handling Workflow

The following protocol outlines a self-validating system for handling **4-(2-Pyridyl)-2-Methyl-3-Butyn-2-ol** in a research setting.



Decision Workflow for Uncharacterized Compounds.

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Caption: Decision Workflow for Uncharacterized Compounds.

Step-by-Step Methodology:

- Preparation and Pre-Work Checklist:
 - Verify the certification of the chemical fume hood.
 - Ensure an eyewash station and safety shower are accessible and unobstructed.[\[6\]](#)
 - Assemble all necessary PPE and inspect for damage.
 - Prepare a designated hazardous waste container, properly labeled.
 - Remove all potential ignition sources from the work area.[\[6\]](#)
- Aliquotting and Transfer:
 - Perform all manipulations inside the chemical fume hood.
 - Ground and bond containers when transferring significant quantities to prevent static discharge.[\[7\]](#)
 - Use spark-proof tools for opening and closing containers.[\[6\]](#)
 - Keep containers tightly closed when not in use.[\[6\]](#)
- During the Reaction:
 - Maintain constant monitoring of the experimental setup.
 - Ensure the reaction is conducted in a system that can contain any potential pressure changes.
 - Keep the fume hood sash at the lowest practical height.
- Post-Procedure and Decontamination:
 - Quench the reaction safely according to the established protocol.

- Transfer all waste, including contaminated consumables (e.g., pipette tips, wipes), into the designated hazardous waste container.[\[6\]](#)
- Decontaminate all surfaces with an appropriate solvent.
- Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items in the hazardous waste stream.

Emergency Procedures

In the event of an exposure or spill, immediate and correct action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Remove all contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[6\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Call a physician or Poison Control Center immediately.[\[6\]](#)
- Spill: Evacuate non-essential personnel. Remove all ignition sources. Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand). Collect the material using spark-proof tools and place it in a sealed container for disposal.[\[4\]](#)

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#) The storage area should be designated as a "Flammables area" and be kept away from heat, sparks, open flames, and strong oxidizing agents.[\[4\]](#)[\[6\]](#)
- Disposal: All waste containing this compound must be treated as hazardous waste. Dispose of contents and containers in accordance with local, regional, and national regulations. Do not allow the material to enter the sewer system.[\[11\]](#)

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